

3,5-Dichlorosalicylic acid structure

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Compound of Interest

Compound Name: **3,5-Dichlorosalicylic acid**

Cat. No.: **B146607**

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An In-Depth Technical Guide to **3,5-Dichlorosalicylic Acid**: Structure, Properties, and Synthesis

Introduction

3,5-Dichlorosalicylic acid is a halogenated derivative of salicylic acid. It serves as a valuable intermediate in the synthesis of pharmaceuticals and dyes.^[1] This compound is also recognized as a potential inhibitor of human 20 α -hydroxysteroid dehydrogenase and has been studied for its interaction with transport proteins like bovine serum albumin.^[1] This technical guide provides a comprehensive overview of its structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and Identifiers

The structure of **3,5-Dichlorosalicylic acid** consists of a benzene ring substituted with a carboxylic acid group at position 1, a hydroxyl group at position 2, and two chlorine atoms at positions 3 and 5.

DOT Script of the Chemical Structure of **3,5-Dichlorosalicylic Acid**

Caption: Chemical structure of **3,5-Dichlorosalicylic acid**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties of **3,5-Dichlorosalicylic acid**.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ Cl ₂ O ₃	[2][3]
Molecular Weight	207.01 g/mol	[2]
IUPAC Name	3,5-dichloro-2-hydroxybenzoic acid	[2]
CAS Number	320-72-9	[2][3]
Appearance	White crystalline powder, needles from dilute alcohol, rhombic prisms	[1][2]
Melting Point	220-224 °C	[1][3]
Solubility	Slightly soluble in hot water; very soluble in alcohol and ether; soluble in methanol.	[2][3]
pKa	Not explicitly found in search results.	
LogP	2.9	[2]

Table 2: Spectroscopic Data

Technique	Data	Reference(s)
¹ H NMR	Spectral data available, but specific chemical shifts not detailed in search results.	[2][4]
¹³ C NMR	Spectral data available, but specific chemical shifts not detailed in search results.	[5]
Mass Spectrometry	GC-MS and other MS data available, indicating key fragmentation patterns.	[2]
Infrared (IR) Spectroscopy	IR spectral data is available.	[4][5]

Experimental Protocols

Synthesis of 3,5-Dichlorosalicylic Acid via Chlorination of Salicylic Acid

A common method for the synthesis of **3,5-Dichlorosalicylic acid** is the direct chlorination of salicylic acid.[6][7] The following protocol is a representative example.

Materials:

- Salicylic acid
- Concentrated sulfuric acid (96-98%)
- Chlorine gas
- Ice

Procedure:

- Dissolve salicylic acid in concentrated sulfuric acid in a reaction vessel equipped with a stirrer and a gas inlet.

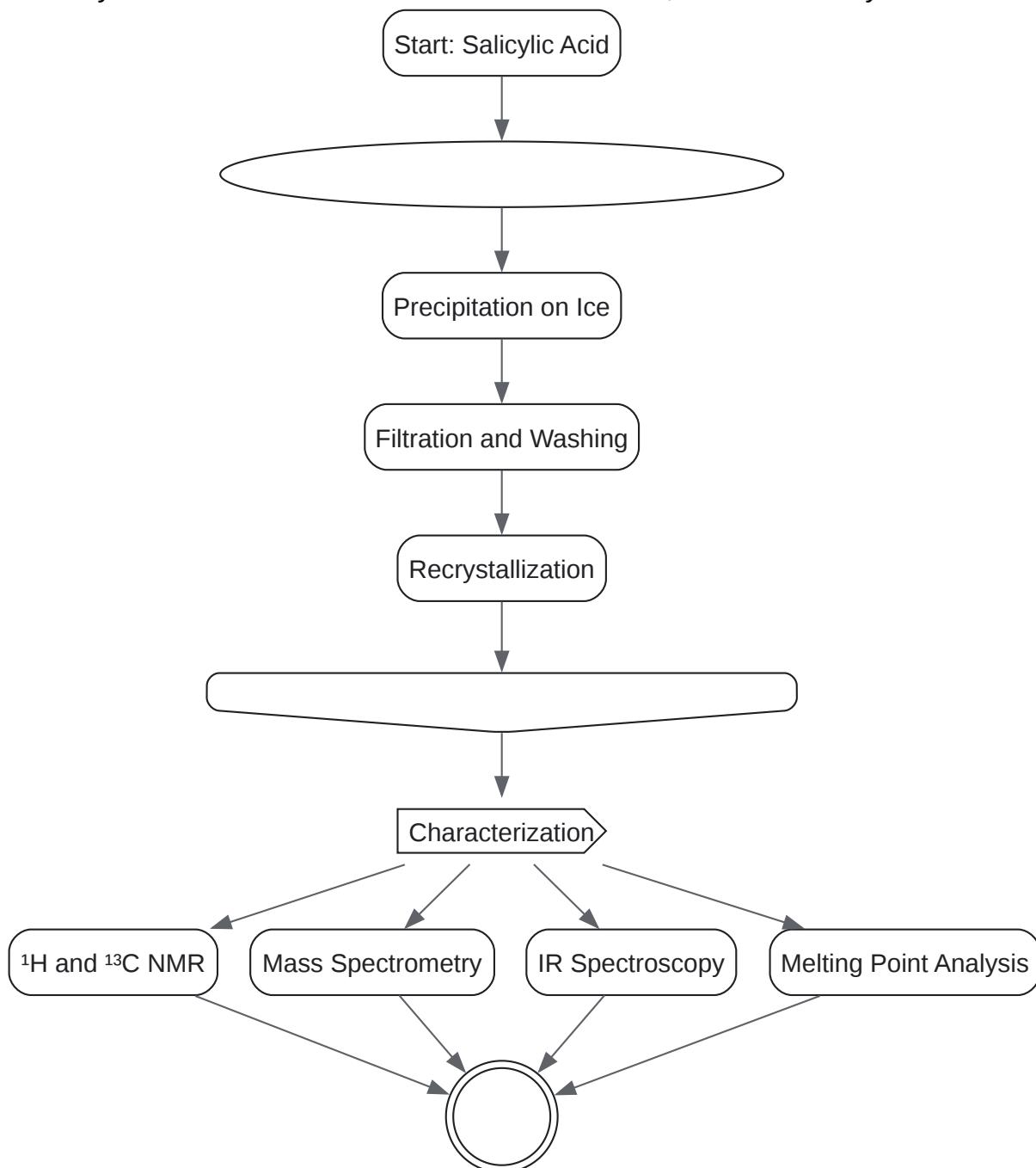
- Cool the solution to below 35°C, preferably between 5-10°C, while stirring vigorously.
- Pass gaseous chlorine through the solution. The reaction is monitored until the conversion of salicylic acid to monochlorosalicylic acids is essentially complete.
- Increase the temperature of the reaction mixture to about 50-75°C (preferably 65-70°C) and continue the chlorination until the formation of **3,5-dichlorosalicylic acid** is complete. This can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the mixture and pour it over ice to precipitate the crude **3,5-dichlorosalicylic acid**.
- The solid product is then collected by filtration, washed with water, and can be further purified by recrystallization from a suitable solvent like dilute alcohol.[2]

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **3,5-Dichlorosalicylic acid**.

DOT Script for Synthesis and Characterization Workflow

Synthesis and Characterization Workflow of 3,5-Dichlorosalicylic Acid

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Caption: A logical workflow for the synthesis and characterization of **3,5-Dichlorosalicylic acid**.

Safety and Handling

3,5-Dichlorosalicylic acid is harmful if swallowed. It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Applications and Research Interest

3,5-Dichlorosalicylic acid is a subject of interest in medicinal chemistry due to its inhibitory activity against enzymes like 20α -hydroxysteroid dehydrogenase.^[1] It is also used as an intermediate in the synthesis of more complex molecules, including anilides with potential biological activities.^[5] Furthermore, its presence as a disinfection by-product in water has led to studies on its degradation.^[8]

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